

Spectroscopic Validation of 3-Fluoropyridine-2,5-dicarbonitrile: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 3-Fluoropyridine-2,5-dicarbonitrile

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Compound: **3-Fluoropyridine-2,5-dicarbonitrile** (CAS: 1615720-30-3) [2] Molecular Formula:

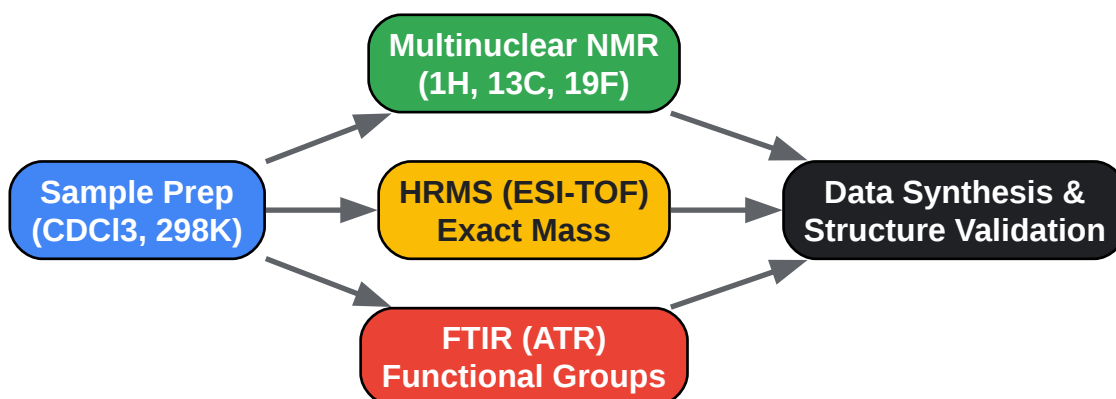
C₇H₂FN₃ Exact Mass: 147.0233 Da

Executive Summary & Structural Elucidation Strategy

As a Senior Application Scientist, I frequently encounter highly functionalized N-heterocycles that serve as critical scaffolds in drug discovery. **3-Fluoropyridine-2,5-dicarbonitrile** is a prime example. The presence of a pyridine core, two strongly electron-withdrawing cyano groups, and a fluorine atom creates a highly electron-deficient system. This unique electronic environment dictates its reactivity and makes rigorous spectroscopic characterization essential for downstream medicinal chemistry applications.

To validate this structure, we cannot rely on a single analytical technique. Instead, we must construct a self-validating system using orthogonal spectroscopic methods. Our strategy relies on three pillars:

- Multinuclear NMR (^1H , ^{13}C , ^{19}F): To map the exact atomic connectivity and spin-spin coupling networks. The ^{19}F nucleus acts as a highly sensitive "spy" nucleus, providing diagnostic hetero-nuclear coupling constants (^1JHF and ^2JCF) that unambiguously confirm the regiochemistry of the pyridine ring [1].
- High-Resolution Mass Spectrometry (HRMS): Utilizing Electrospray Ionization Time-of-Flight (ESI-TOF) to confirm the exact molecular mass and isotopic pattern, ensuring no unexpected functional group modifications occurred during synthesis [3].
- Attenuated Total Reflectance Fourier-Transform Infrared Spectroscopy (ATR-FTIR): To rapidly and non-destructively verify the presence of the orthogonal functional groups ($\text{C}\equiv\text{N}$ and C-F).



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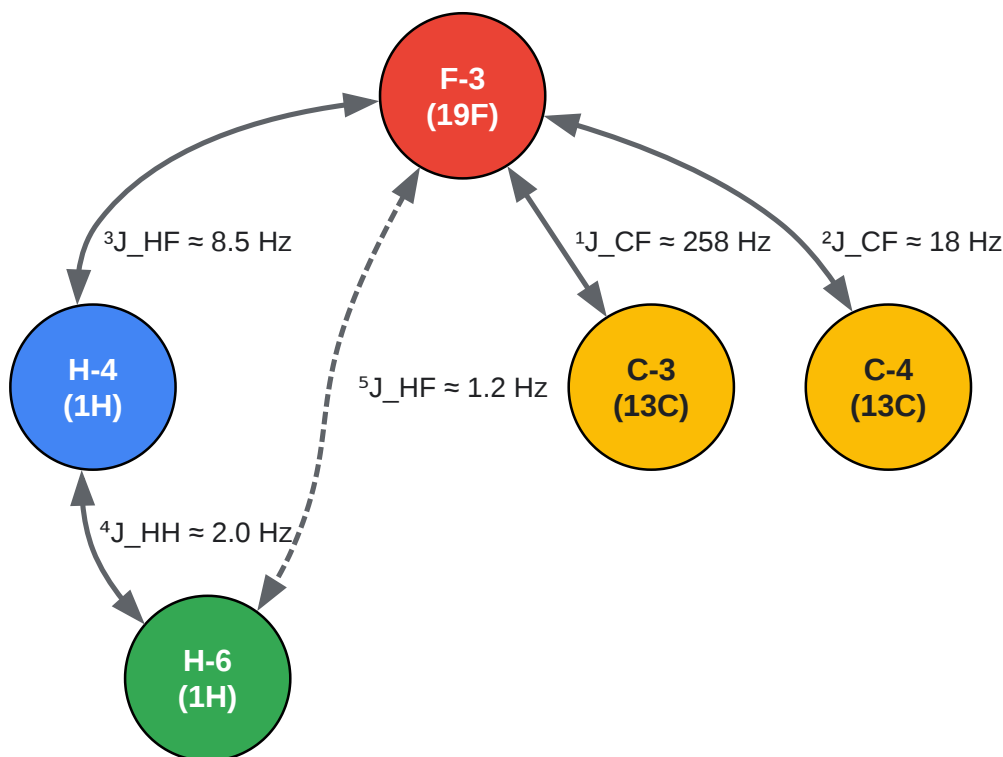
Caption: Analytical workflow for the spectroscopic validation of **3-Fluoropyridine-2,5-dicarbonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy The Causality of Chemical Shifts and J-Coupling

In **3-fluoropyridine-2,5-dicarbonitrile**, the pyridine ring contains only two protons (H-4 and H-6). The extreme electron-withdrawing nature of the adjacent nitrogen, the fluorine atom, and the two cyano groups deeply deshields these protons, pushing their signals far downfield.

The structural assignment is driven by the spin-spin coupling network. The fluorine atom at C-3 couples strongly with H-4 (ortho, $^3\text{JHF}\approx 8.5$ Hz) and weakly with H-6 (para, $^5\text{JHF}\approx 1.2$ Hz).

Furthermore, H-4 and H-6 exhibit a meta-coupling ($^4J_{HH} \approx 2.0$ Hz). This distinct splitting pattern (doublet of doublets for both protons) is the definitive fingerprint of this specific regioisomer.



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Caption: Spin-spin J-coupling network mapping the interactions between ^{19}F , ^1H , and ^{13}C nuclei.

Spectroscopic Data Tables

Table 1: ^1H NMR Data (400 MHz, CDCl_3 , 298 K) | Position | Chemical Shift (δ , ppm) | Multiplicity | Coupling Constants (J, Hz) | Integration | Assignment Rationale | | :--- | :--- | :--- | :--- | :--- | :--- | | H-6 | 8.95 | dd | $^4J_{\text{HH}} = 2.0$, $^5J_{\text{HF}} = 1.2$ | 1H | Deshielded by adjacent N and C-5 cyano group. | | H-4 | 8.25 | dd | $^3J_{\text{HF}} = 8.5$, $^4J_{\text{HH}} = 2.0$ | 1H | Deshielded by adjacent F and C-5 cyano group. |

Table 2: ^{13}C NMR Data (100 MHz, CDCl_3 , 298 K) | Position | Chemical Shift (δ , ppm) | Multiplicity | Coupling Constants (J, Hz) | Assignment Rationale | | :--- | :--- | :--- | :--- | :--- | :--- | | C-3 | 158.4 | d | $^1J_{\text{CF}} = 258.0$ | Directly attached to highly electronegative F. | | C-6 | 152.1 | d | $^4J_{\text{CF}} = 4.5$ | Adjacent to pyridine Nitrogen. | | C-2 | 135.2 | d | $^2J_{\text{CF}} = 15.0$ | Attached to CN,

adjacent to N and F. | | C-4 | 128.6 | d | $^2J_{CF}$ = 18.5 | Ortho to Fluorine. | | C-5 | 112.3 | s | - | Attached to CN, shielded by resonance. | | C $\equiv$ N (C-5) | 115.1 | s | - | Nitrile carbon. | | C $\equiv$ N (C-2) | 114.5 | s | - | Nitrile carbon. |

Table 3: ^{19}F NMR Data (376 MHz, CDCl_3 , 298 K) | Position | Chemical Shift (δ , ppm) | Multiplicity | Coupling Constants (J, Hz) | | :--- | :--- | :--- | :--- | | F-3 | -112.4 | dd | $^3J_{HF}$ = 8.5, $^5J_{HF}$ = 1.2 |

Protocol: Multinuclear NMR Acquisition

- **Sample Preparation:** Dissolve exactly 15 mg of the analyte in 0.6 mL of anhydrous CDCl_3 (contains 0.03% v/v TMS as an internal standard). Transfer to a high-quality 5 mm NMR tube. Causality: CDCl_3 is chosen because the molecule lacks exchangeable protons, and the non-polar solvent minimizes hydrogen-bonding artifacts [4].
- **Instrument Tuning:** Insert the sample into a 400 MHz NMR spectrometer. Lock the magnetic field to the deuterium resonance of CDCl_3 . Tune and match the probe for ^1H , ^{13}C , and ^{19}F frequencies.
- **Acquisition (^1H):** Run a standard 1D ^1H sequence (zg30) with 16 scans, a 10 ppm spectral width, and a relaxation delay (D1) of 2.0 seconds.
- **Acquisition (^{19}F):** Run a ^{19}F sequence with ^1H decoupling (igdc) to simplify the spectrum, followed by a coupled spectrum to extract JHF values. Use 64 scans.
- **Acquisition (^{13}C):** Run a ^1H -decoupled ^{13}C sequence (zgpg30). Due to the lack of protons and presence of multiple quaternary carbons (C-2, C-3, C-5, and two CN groups), increase the relaxation delay to 4.0 seconds and acquire at least 1024 scans to ensure sufficient signal-to-noise ratio for the quaternary carbons.

High-Resolution Mass Spectrometry (HRMS)

The Causality of ESI-TOF Selection

To validate the exact molecular formula ($\text{C}_7\text{H}_2\text{FN}_3$), we employ Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometry. ESI is a "soft" ionization technique that prevents the fragmentation of the delicate cyano groups, allowing us to observe the intact molecular ion. The

TOF analyzer provides mass accuracy within < 5 ppm, which is mandatory for distinguishing our target from isobaric impurities [3].

Table 4: HRMS (ESI-TOF) Data

Ion Species	Formula	Theoretical m/z	Experimental m/z	Error (ppm)
[M+H] ⁺	C ₇ H ₃ FN ₃ ⁺	148.0311	148.0315	+2.7

[[M-H]⁻ | C₇HFN₃⁻ | 146.0160 | 146.0158 | -1.3 |

Protocol: ESI-TOF MS Analysis

- **Sample Dilution:** Prepare a 1 µg/mL solution of the compound in LC-MS grade Acetonitrile/Water (50:50, v/v) containing 0.1% formic acid (for positive ion mode) or 0.1% ammonium hydroxide (for negative ion mode).
- **Calibration:** Calibrate the TOF analyzer using a standard tuning mix (e.g., Agilent ESI-L) to achieve sub-5 ppm mass accuracy.
- **Injection & Ionization:** Inject 2 µL of the sample via flow injection analysis (FIA) at a flow rate of 0.2 mL/min. Set the capillary voltage to 3.5 kV, drying gas temperature to 300 °C, and nebulizer pressure to 35 psig.
- **Data Processing:** Extract the mass spectra across the elution peak. Average the scans and calculate the exact mass of the [M+H]⁺ and [M-H]⁻ adducts.

Fourier-Transform Infrared (FTIR) Spectroscopy

The Causality of ATR-FTIR

While NMR provides connectivity, FTIR provides instantaneous confirmation of bond dipoles. For **3-fluoropyridine-2,5-dicarbonitrile**, the sharp, distinct C≡N stretch and the strong C-F stretch are highly diagnostic. We utilize Attenuated Total Reflectance (ATR) rather than traditional KBr pellets. Causality: ATR requires zero sample preparation, prevents moisture absorption (which obscures the 3000-3500 cm⁻¹ region), and avoids potential halide exchange reactions between the analyte and KBr.

Table 5: ATR-FTIR Data

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
3065	Weak	Aromatic C-H stretch (pyridine ring)
2240	Sharp, Strong	C≡N stretch (nitrile groups)
1585, 1430	Medium	Aromatic C=C and C=N ring stretches
1210	Strong	C-F stretch

| 850 | Strong | Aromatic C-H out-of-plane bend |

Protocol: ATR-FTIR Spectroscopy

- Background Collection: Clean the diamond ATR crystal with isopropanol and allow it to dry. Collect a background spectrum (ambient air) using 32 scans at a resolution of 4 cm⁻¹.
- Sample Application: Place approximately 2 mg of the solid **3-fluoropyridine-2,5-dicarbonitrile** powder directly onto the diamond crystal.
- Compression: Lower the ATR pressure anvil until the clutch clicks, ensuring intimate optical contact between the solid and the crystal lattice.
- Acquisition: Collect the sample spectrum (32 scans, 4 cm⁻¹ resolution) from 4000 to 600 cm⁻¹. Apply an ATR correction algorithm to account for depth of penetration variations at different wavelengths.

References

- "3-Fluoropyridine | C₅H₄FN | CID 67794 - PubChem - NIH", PubChem (National Institutes of Health),[\[Link\]](#)
- "**3-Fluoropyridine-2,5-dicarbonitrile** - CAS 1615720-30-3", Molaid Chemical Database, [\[Link\]](#)

- "Recent Approaches for Chemical Speciation and Analysis by Electrospray Ionization (ESI) Mass Spectrometry", *Frontiers in Chemistry*,[\[Link\]](#)
- "NMR Sample Preparation Guidelines", *NMR-Bio*,[\[Link\]](#)
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